

piezoelectric properties of lithium tetraborate crystals

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An In-depth Technical Guide to the Piezoelectric Properties of **Lithium Tetraborate** ($\text{Li}_2\text{B}_4\text{O}_7$)

Abstract

Lithium tetraborate ($\text{Li}_2\text{B}_4\text{O}_7$), a synthetic crystal, has garnered significant attention within the scientific and engineering communities for its unique combination of piezoelectric, acoustic, and optical properties. Belonging to the tetragonal crystal system, its non-centrosymmetric structure gives rise to a notable piezoelectric effect. This technical guide provides a comprehensive overview of the core piezoelectric characteristics of $\text{Li}_2\text{B}_4\text{O}_7$, intended for researchers, scientists, and professionals in materials science and device engineering. The document details the crystal's fundamental physical constants, outlines established experimental protocols for property characterization, and explores the primary applications that leverage its electromechanical capabilities, particularly in the realm of high-frequency acoustic devices.

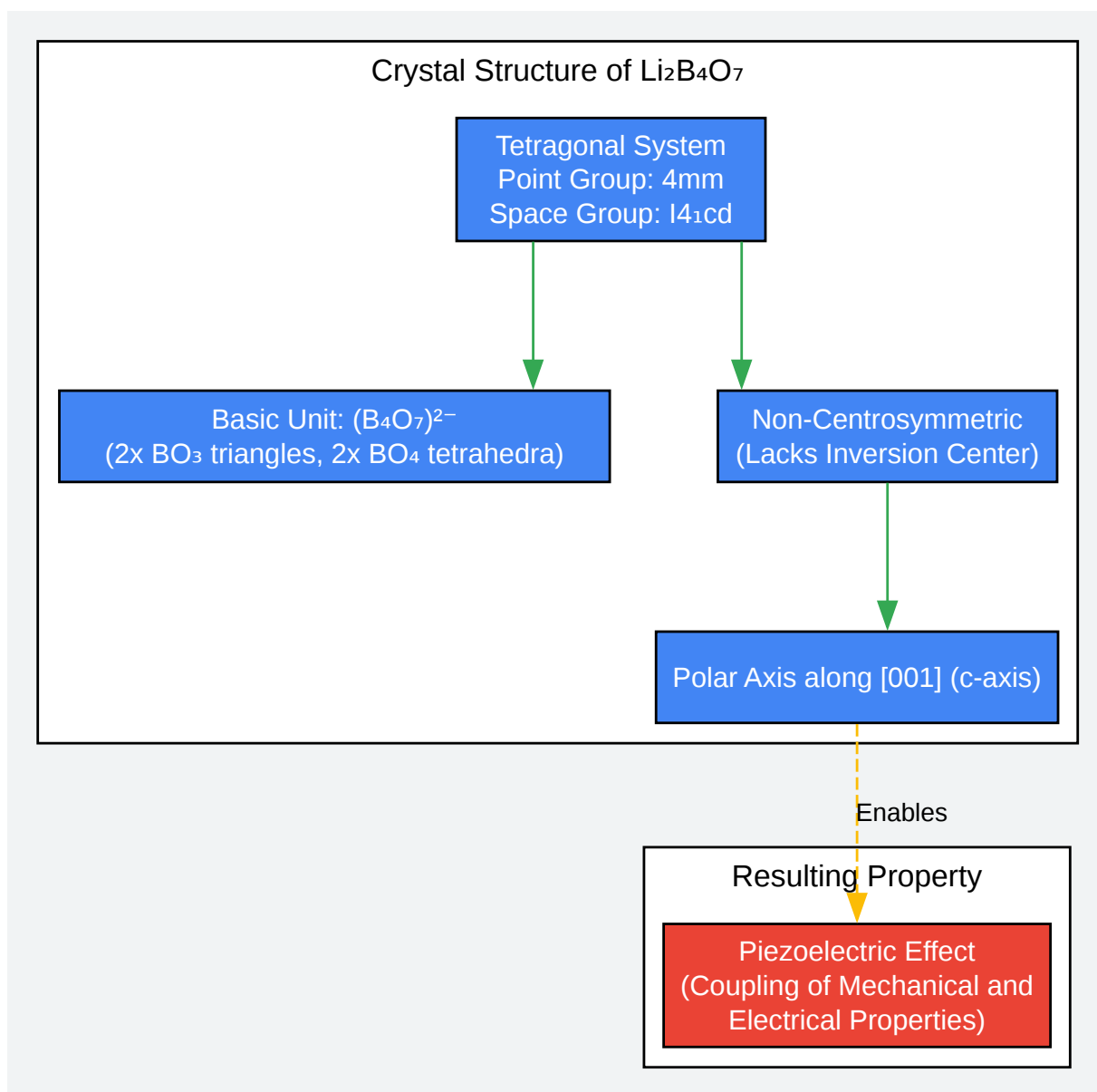
Introduction

Lithium tetraborate ($\text{Li}_2\text{B}_4\text{O}_7$ or LTB) is a piezoelectric material known for its superior performance in Surface Acoustic Wave (SAW) and Bulk Acoustic Wave (BAW) devices.^{[1][2]} Its key advantages include a high electromechanical coupling coefficient combined with a low temperature coefficient of frequency (TCF), making it an excellent substrate for filters and resonators requiring high thermal stability.^{[1][3][4]} The piezoelectricity in $\text{Li}_2\text{B}_4\text{O}_7$ originates from its crystal structure, which lacks a center of inversion. This guide synthesizes the available

data on its piezoelectric coefficients, dielectric and elastic constants, and details the methodologies used to measure these properties.

Crystal Structure and the Origin of Piezoelectricity

Lithium tetraborate crystallizes in the tetragonal system with the point group $4mm$ and the space group $I4_1cd$.^{[1][3]} This crystal structure is non-centrosymmetric, a fundamental requirement for a material to exhibit the piezoelectric effect. The basic structural unit is the $(B_4O_7)^{2-}$ group, which is formed by two BO_3 trigonal planar groups and two BO_4 tetrahedra that share corners.^{[1][2]} The arrangement of these borate groups and the lithium ions creates a permanent electric dipole moment along the polar c-axis, leading to its piezoelectric and pyroelectric properties.^{[1][2]}



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Fig. 1: Relationship between $\text{Li}_2\text{B}_4\text{O}_7$ crystal structure and its piezoelectricity.

Piezoelectric and Related Physical Properties

The performance of $\text{Li}_2\text{B}_4\text{O}_7$ in devices is dictated by its piezoelectric, dielectric, and elastic constants. These anisotropic properties are represented by tensors, and their values determine the material's response to electrical and mechanical stimuli. The most relevant coefficients are summarized in the tables below.

Data Presentation

Table 1: Piezoelectric Coefficients of $\text{Li}_2\text{B}_4\text{O}_7$ at Room Temperature

Coefficient	Description	Value	Unit	Reference(s)
d_{15}	Piezoelectric Charge Constant	8.07	10^{-12} C/N	[5]
d_{33}	Piezoelectric Charge Constant	0.8	10^{-12} C/N	[5]
g_{33}	Piezoelectric Voltage Constant	~270	10^{-3} Vm/N	[2]
g_h	Hydrostatic Voltage Constant	~100	10^{-3} Vm/N	[2]
h_{31}	Piezoelectric Deformation Constant	4.95	10^9 N/C	[6]

| h_{33} | Piezoelectric Deformation Constant | 3.34 | 10^9 N/C |[6] |

Table 2: Dielectric and Elastic Properties of $\text{Li}_2\text{B}_4\text{O}_7$ at Room Temperature

Property	Description	Value	Unit	Reference(s)
K_3 / ϵ_{33}	Relative Dielectric Constant	~10 (at 100 kHz)	-	[2]
$\tan \delta$	Dielectric Loss Tangent	~1 (at 10 kHz)	-	[2]
Young's Modulus (E)	Stiffness	Lower than glass form	GPa	[7]

| Hardness (H) | Resistance to deformation | Higher than glass form | GPa |[\[7\]](#) |

Note: A complete set of elastic constants (c_{ij}) is required for comprehensive device modeling and has been determined, though values vary between sources.[\[8\]](#)[\[9\]](#)

Table 3: Acoustic Wave Properties of $\text{Li}_2\text{B}_4\text{O}_7$

Property	Description	Value	Unit	Reference(s)
SAW Coupling Factor (k^2)	Electromechanical conversion efficiency	0.7 - 1.6	%	[5]
SAW Velocity	Speed of surface wave propagation	3510	m/s	[4]

| Temperature Coefficient of Delay (TCD) | Thermal stability of delay time | ~0 (at 25 °C) | 10^{-6} / °C |[\[5\]](#) |

The high piezoelectric voltage constants (g_{33} , g_h) indicate that $\text{Li}_2\text{B}_4\text{O}_7$ is a promising material for pressure and hydrostatic sensors.[\[2\]](#)[\[6\]](#) For high-frequency device applications, the combination of a high SAW coupling factor and a near-zero temperature coefficient of delay is particularly advantageous.[\[4\]](#)[\[5\]](#)

Experimental Determination of Piezoelectric Properties

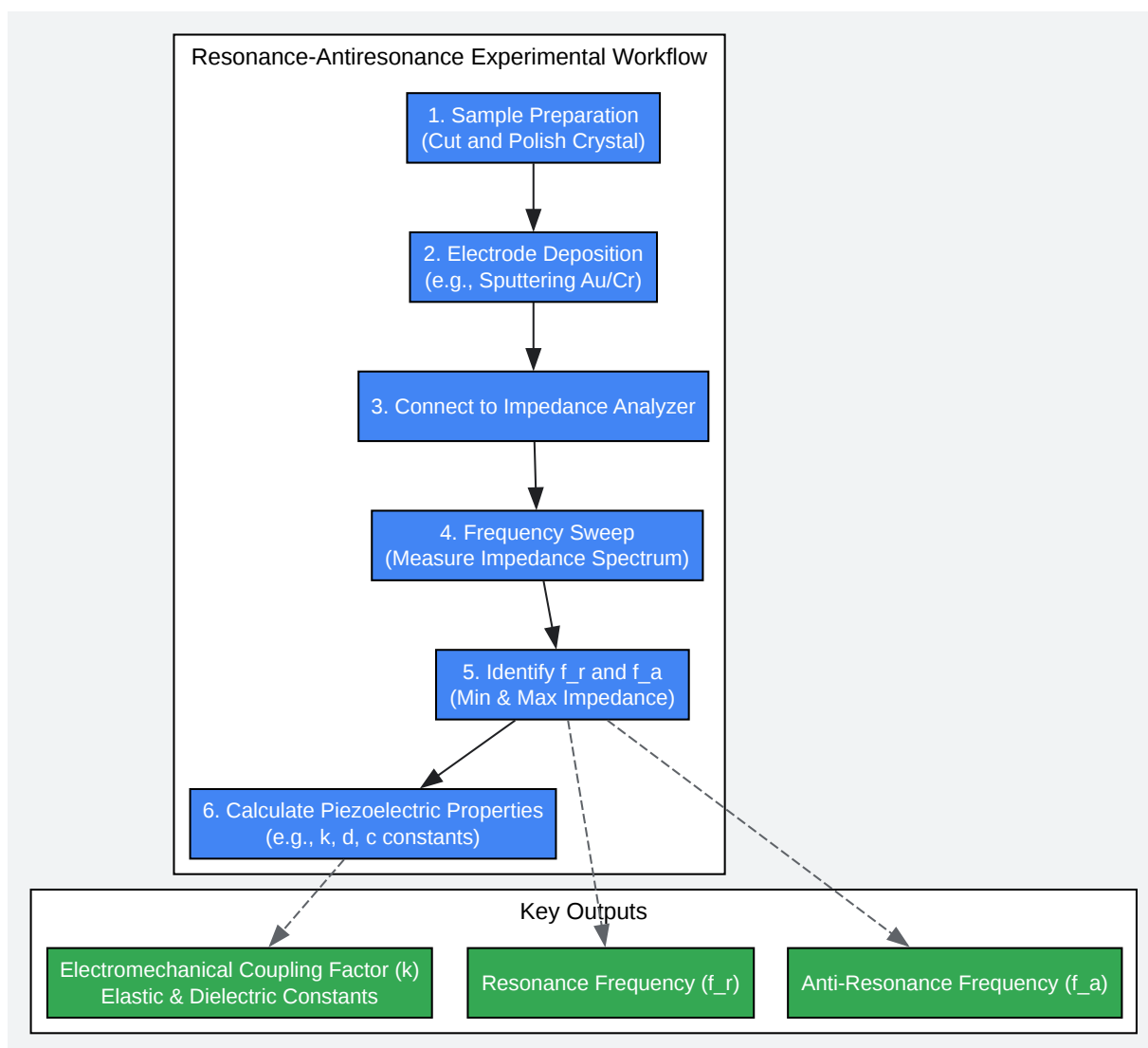
Accurate characterization of piezoelectric materials is crucial for both fundamental research and device manufacturing. Several well-established techniques are used to determine the properties of $\text{Li}_2\text{B}_4\text{O}_7$ crystals.

Resonance-Antiresonance Method

This is a widely used technique to determine the electromechanical coupling factor (k), elastic constants, and piezoelectric constants by analyzing the impedance spectrum of a piezoelectric resonator.

Experimental Protocol:

- **Sample Preparation:** A single crystal of $\text{Li}_2\text{B}_4\text{O}_7$ is cut into a specific geometry (e.g., a thin plate or bar) with precise orientation relative to the crystallographic axes. The surfaces are polished to be flat and parallel.
- **Electroding:** A thin layer of conductive material (e.g., gold or aluminum) is deposited on the two opposing major surfaces to serve as electrodes.
- **Measurement:** The electroded sample is connected to an impedance analyzer. The analyzer sweeps a range of frequencies and measures the complex impedance of the sample.
- **Data Analysis:** The frequency at which the impedance is minimum is the resonance frequency (f_r), and the frequency at which it is maximum is the anti-resonance frequency (f_a).
- **Calculation:** The electromechanical coupling factor (e.g., k_p for planar mode, k_t for thickness mode) is calculated from f_r and f_a using standard formulas derived from the material's constitutive equations. For example, the planar coupling factor k_p can be evaluated using these frequencies.^[10]



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Fig. 2: Workflow for determining piezoelectric properties via the resonance method.

Interferometric Method

This method is used to measure the converse piezoelectric effect, where an applied electric field induces mechanical strain. It is particularly effective for determining the piezoelectric strain coefficient (d).

Experimental Protocol:

- **Setup:** A Quadrature Michelson Interferometer is used for high-precision displacement measurements.[\[11\]](#) The $\text{Li}_2\text{B}_4\text{O}_7$ crystal is placed in one arm of the interferometer.
- **Field Application:** A variable voltage is applied across the crystal's electrodes, creating an electric field. This field causes the crystal to expand or contract along the measurement axis.[\[11\]](#)
- **Displacement Measurement:** The change in the crystal's dimension (ΔL) alters the optical path length in the interferometer arm, causing a shift in the interference fringes. This shift is detected and measured with high accuracy.[\[11\]](#)
- **Calculation:** The piezoelectric coefficient d is calculated directly from the relationship $\Delta L = V * d$, where V is the applied voltage.[\[11\]](#)

High-Resolution X-ray Diffraction (HRXRD)

This technique provides a direct measurement of the piezoelectric modulus by observing the deformation of the crystal lattice under an electric field.

Experimental Protocol:

- **Sample Mounting:** A precisely oriented $\text{Li}_2\text{B}_4\text{O}_7$ crystal is mounted on a goniometer in a high-resolution X-ray diffractometer.
- **In-situ Electric Field:** Electrodes are connected to the crystal to allow for the application of a static or alternating electric field during the X-ray measurement.
- **Bragg Peak Measurement:** A specific Bragg reflection is monitored. When an electric field is applied, the resulting lattice strain causes a small angular shift ($\Delta\theta$) in the position of the Bragg peak.[\[12\]](#)

- Calculation: By differentiating the Bragg equation, the change in interplanar spacing ($\Delta d/d$) can be related to the measured angular shift. This strain is then used to calculate the piezoelectric modulus responsible for the deformation.[\[12\]](#)

Applications of Lithium Tetraborate

The favorable material properties of $\text{Li}_2\text{B}_4\text{O}_7$ have led to its adoption in several key technological areas, primarily centered around frequency control and sensing.

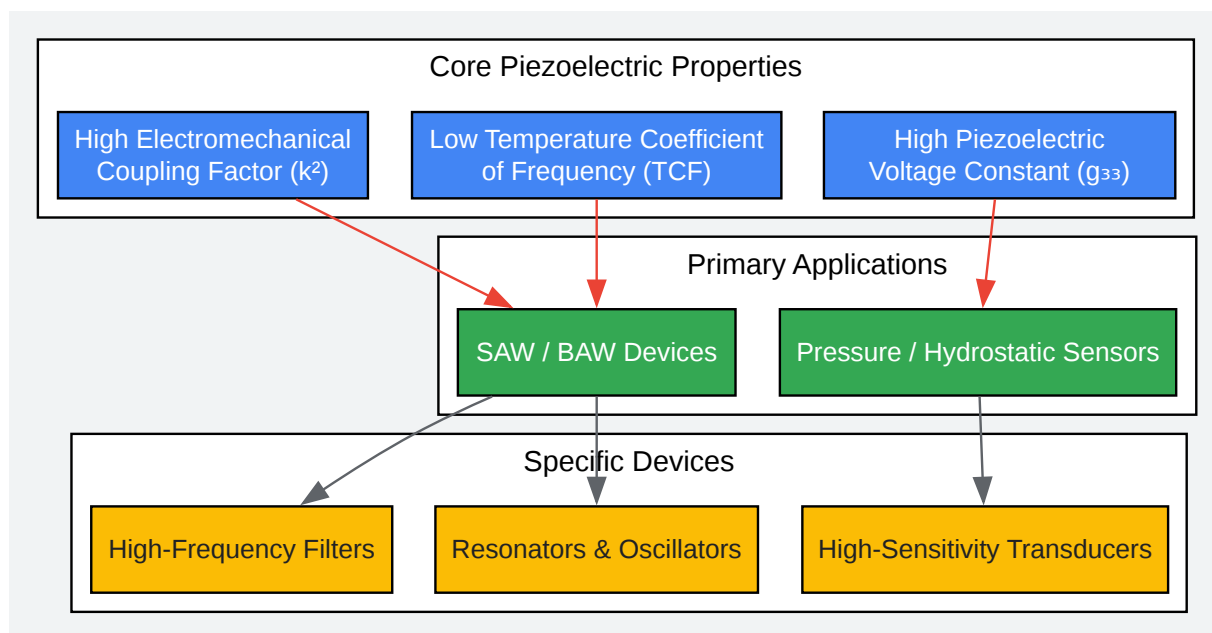
Surface and Bulk Acoustic Wave (SAW/BAW) Devices

This is the most prominent application for $\text{Li}_2\text{B}_4\text{O}_7$.[\[3\]](#) SAW and BAW devices, such as filters and resonators, are fundamental components in modern telecommunications systems, including mobile phones. The suitability of $\text{Li}_2\text{B}_4\text{O}_7$ stems from:

- High Electromechanical Coupling (k^2): Allows for the design of wideband filters with low insertion loss.[\[2\]](#)
- Zero Temperature Coefficient of Delay (TCD): Ensures that the device's frequency response remains stable over a wide range of operating temperatures, a critical requirement for frequency control applications.[\[1\]](#)

High-Pressure and Hydrostatic Sensors

The exceptionally large piezoelectric voltage coefficient (g_{33}) makes $\text{Li}_2\text{B}_4\text{O}_7$ an excellent candidate for pressure sensors.[\[2\]](#)[\[6\]](#) When subjected to mechanical stress, the crystal generates a large output voltage, leading to high sensitivity. Its high chemical and mechanical stability further enhances its suitability for sensor applications.



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Fig. 3: Logical pathway from $\text{Li}_2\text{B}_4\text{O}_7$ properties to key applications.

Conclusion

Lithium tetraborate stands out as a high-performance piezoelectric material with a compelling set of properties tailored for demanding applications. Its combination of a strong electromechanical coupling factor and excellent temperature stability has solidified its role in the market for SAW and BAW devices. Furthermore, its high voltage sensitivity opens avenues for its use in advanced sensor technologies. Continued research into crystal growth techniques and device fabrication processes is expected to further expand the applications and enhance the performance of this versatile piezoelectric crystal.

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